

Tripropyl Phosphate-d21: A Comprehensive Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: *Tripropyl phosphate-d21*

Cat. No.: *B579871*

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This technical guide provides an in-depth overview of the safety, handling, and toxicological properties of **Tripropyl phosphate-d21** (TNP-d21). Designed for researchers, scientists, and professionals in drug development, this document consolidates critical data from various safety data sheets (SDS) and chemical databases to ensure safe laboratory practices.

Chemical and Physical Properties

Tripropyl phosphate-d21 is a deuterated analog of tripropyl phosphate, commonly used as an internal standard in analytical chemistry. While its toxicological properties have not been exhaustively investigated, the data for its non-deuterated counterpart serves as a primary reference for safety protocols.

Property	Value	Source
Chemical Formula	C9D21O4P	CDN Isotopes[1], MedChemExpress[2], Achemtek[3]
Molecular Weight	245.36 g/mol	MedChemExpress[2], Achemtek[3]
CAS Number	1219794-92-9	MedChemExpress[2], Achemtek[3]
Unlabeled CAS Number	513-08-6	CDN Isotopes[1], LGC Standards[4]
Appearance	Colorless to light yellow liquid	MedChemExpress[2], PubChem[5]
Purity	>98%	CDN Isotopes[1], MedChemExpress[2], Achemtek[3]
Flash Point	113 °C (235 °F)	CDN Isotopes[1]
Solubility	Soluble in DMSO (100 mg/mL)	MedChemExpress[2]
Storage	4°C, sealed, away from moisture. In solvent: -80°C for 6 months, -20°C for 1 month.	MedChemExpress[2]

Hazard Identification and GHS Classification

Tripropyl phosphate-d21 is classified as a hazardous substance. The following table summarizes its GHS hazard statements.

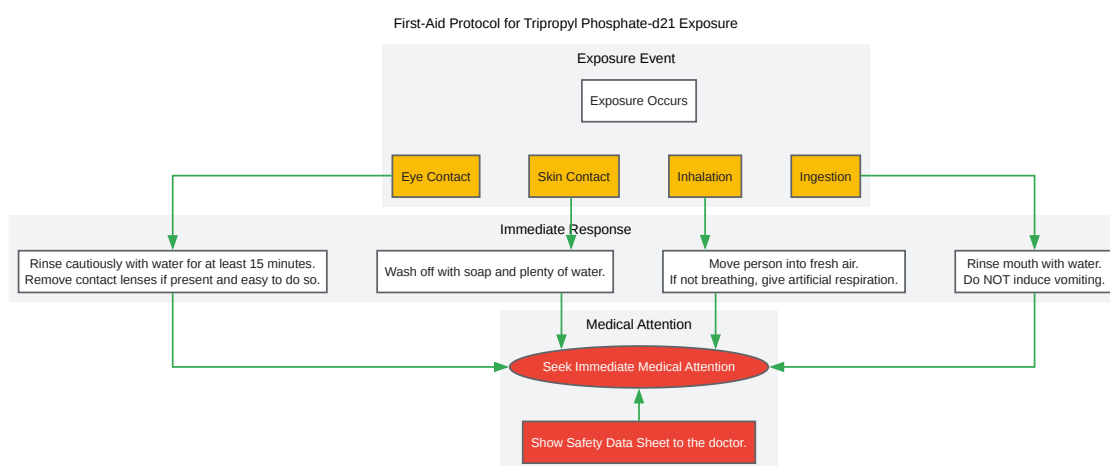
Hazard Class	Hazard Statement	GHS Classification
Acute Toxicity, Oral	H302: Harmful if swallowed	Category 4
Acute Toxicity, Dermal	H312: Harmful in contact with skin	Category 4
Skin Corrosion/Irritation	H315: Causes skin irritation	Category 2
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation	Category 2
Acute Toxicity, Inhalation	H332: Harmful if inhaled	Category 4
Specific target organ toxicity — single exposure	H335: May cause respiratory irritation	Category 3

Experimental Protocols: Emergency and Handling Procedures

Detailed protocols for handling spills, exposure, and fire events are crucial for laboratory safety.

First-Aid Measures

A systematic approach to first aid is critical in the event of exposure. The following workflow outlines the necessary steps.



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Caption: First-aid workflow for different exposure routes.

Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, and consult a physician.^[1] Remove contact lenses if present and easy to do.^[1]

Skin Contact: Wash off with soap and plenty of water, and consult a physician.^[1]

Inhalation: If inhaled, move the person into fresh air.^[1] If breathing is difficult, give artificial respiration and consult a physician.^[1]

Ingestion: Do NOT induce vomiting.^[1] Never give anything by mouth to an unconscious person.^[1] Rinse mouth with water and consult a physician.^[1]

Firefighting Measures

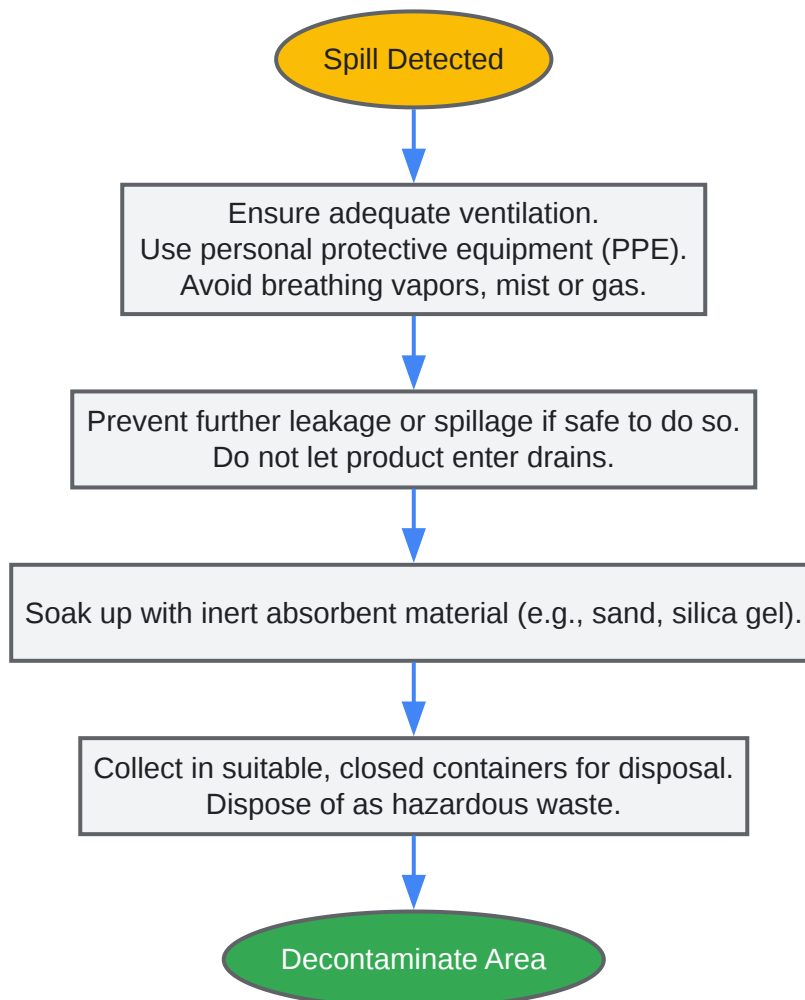
Tripropyl phosphate-d21 is flammable above its flash point.^[1] In case of a fire, the following measures should be taken:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.^{[1][6][7]}
- Hazardous Combustion Products: Carbon oxides and phosphorus oxides.^[1]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.^{[1][6][7]}

Accidental Release Measures

In the event of a spill, follow these steps to mitigate exposure and environmental contamination.

Accidental Release and Spill Response Protocol



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Caption: Workflow for handling accidental spills.

Toxicological Information

While no specific toxicological data is available for the deuterated form, the information for tripropyl phosphate is used as a proxy.

- Acute Effects: Causes serious eye irritation.[1] May be harmful if absorbed through the skin, causing skin irritation.[1] Inhalation may cause respiratory tract irritation.[1] Ingestion is

harmful.[1]

- Chronic Effects: No components of this product at levels greater than or equal to 0.1% are identified as probable, possible, or confirmed human carcinogens by IARC or ACGIH.[1]
Data on mutagenic and teratogenic effects is not available.[1]

Handling and Storage

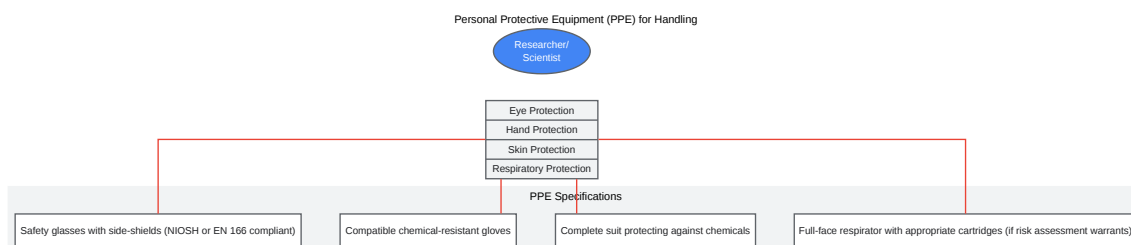
Proper handling and storage are essential to maintain the integrity of the compound and ensure laboratory safety.

Engineering Controls

- Use a mechanical exhaust system or a laboratory fume hood to prevent exposure.[1]

Personal Protective Equipment (PPE)

The following diagram illustrates the necessary PPE for handling **Tripropyl phosphate-d21**.



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Caption: Required PPE for safe handling.

Storage Conditions

- Store at room temperature or as specified (4°C for neat, -20°C or -80°C for solutions).[1][2]
- Keep in a well-ventilated place.[8]
- Protect from moisture.[1][2]
- Keep the container tightly closed.[9]

Ecological Information

There is no specific data available for the environmental impact of **Tripropyl phosphate-d21**. [1] It is advised to prevent the product from entering drains.[6][7]

Disposal Considerations

Dispose of this material as hazardous waste.[6] Offer surplus and non-recyclable solutions to a licensed disposal company.[6] Contaminated packaging should be disposed of as unused product.[6]

This guide is intended to provide comprehensive safety information for **Tripropyl phosphate-d21**. Always refer to the most current Safety Data Sheet provided by the supplier before handling this chemical.

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